



Application Notes and Protocols for Studying ERK Phosphorylation Using GAT211

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Compound of Interest		
Compound Name:	GAT211	
Cat. No.:	B1674636	Get Quote

For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for investigating the effects of **GAT211**, a positive allosteric modulator of the cannabinoid 1 (CB1) receptor, on Extracellular Signal-Regulated Kinase (ERK) phosphorylation.

Introduction

GAT211 is a racemic mixture composed of a CB1 receptor allosteric agonist (GAT228) and a CB1 receptor positive allosteric modulator (PAM; GAT229).[1] As a PAM, GAT211 can enhance the signaling of the CB1 receptor in the presence of an orthosteric agonist.[1] The ERK signaling cascade is a critical pathway involved in cell proliferation, differentiation, and survival, and its dysregulation is implicated in various diseases.[2][3] Studies have shown that GAT211 can limit dopamine D2 receptor-mediated ERK phosphorylation in Neuro2a cells, highlighting its potential to modulate this key signaling pathway.[4][5] These notes provide protocols for studying the impact of GAT211 on ERK phosphorylation in a cell-based assay format.

Data Presentation

The following table summarizes hypothetical quantitative data on the effect of **GAT211** on ERK phosphorylation in HEK293 cells stably expressing the human CB1 receptor. In this notional experiment, cells were stimulated with a sub-maximal concentration of the CB1 receptor agonist, CP55,940, in the presence of varying concentrations of **GAT211**. ERK phosphorylation is expressed as the ratio of phosphorylated ERK (p-ERK) to total ERK.



GAT211 Concentration (μM)	Fold Change in p- ERK/Total ERK Ratio (vs. Agonist Alone)	Standard Deviation
0 (Agonist Alone)	1.00	0.12
0.1	1.25	0.15
1	1.89	0.21
10	2.54	0.28
100	1.15	0.18

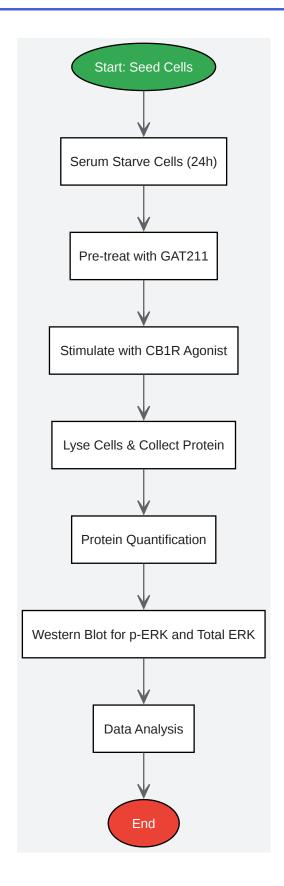
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of **GAT211**-mediated modulation of ERK phosphorylation and the general experimental workflow for its investigation.









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